

Cellular Targets of Rimtoregtide: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Rimtoregtide	
Cat. No.:	B12418667	Get Quote

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Abstract

Rimtoregtide (also known as HTD4010) is a synthetic 15-amino acid peptide derived from the human regenerating islet-derived 3-alpha (Reg3α) protein.[1] Preclinical studies have positioned **Rimtoregtide** as a promising therapeutic agent with immunomodulatory, anti-inflammatory, and anti-apoptotic properties.[1] Its primary mechanism of action is the antagonism of Toll-like receptor 4 (TLR4), a key mediator of innate immunity. While also described as a Beta-nerve growth factor (NGFB) stimulant, the evidence for this activity is less established in the reviewed literature. This document provides a comprehensive overview of the known cellular targets of **Rimtoregtide**, its impact on associated signaling pathways, and detailed experimental protocols for its characterization.

Primary Cellular Target: Toll-like Receptor 4 (TLR4)

The most well-documented cellular target of **Rimtoregtide** is the Toll-like receptor 4 (TLR4). **Rimtoregtide** acts as a TLR4 antagonist, inhibiting the downstream inflammatory cascade initiated by TLR4 activation.[1]

Mechanism of TLR4 Antagonism

Rimtoregtide is believed to exert its protective effects in inflammatory conditions like acute pancreatitis by down-regulating the expression of TLR4.[1] In animal models of biliary acute



pancreatitis, the therapeutic efficacy of **Rimtoregtide** was abrogated in TLR4-deficient mice, confirming TLR4 as a critical target.[1] The antagonism of TLR4 by **Rimtoregtide** leads to the inhibition of the nuclear factor-kappa B (NF-κB) signaling pathway, a central regulator of inflammation.[1]

While direct binding affinity data for **Rimtoregtide** to TLR4 is not publicly available, its antagonistic activity has been inferred from downstream functional assays.

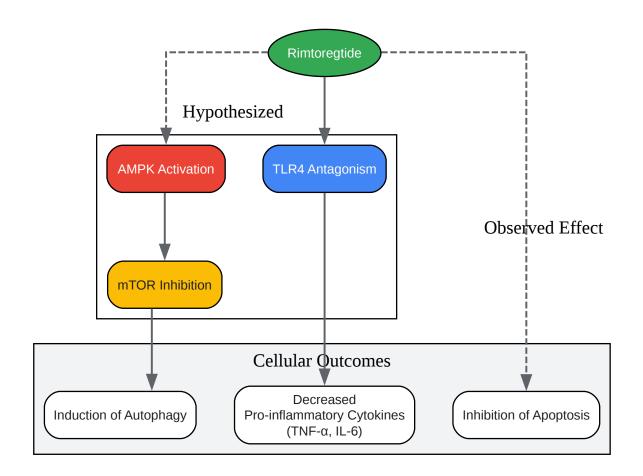
Signaling Pathway: TLR4/NF-κB

The TLR4 signaling pathway is a cornerstone of the innate immune response. Its activation by pathogen-associated molecular patterns (PAMPs), such as lipopolysaccharide (LPS) from Gram-negative bacteria, or damage-associated molecular patterns (DAMPs) released during tissue injury, triggers a cascade of events culminating in the production of pro-inflammatory cytokines.

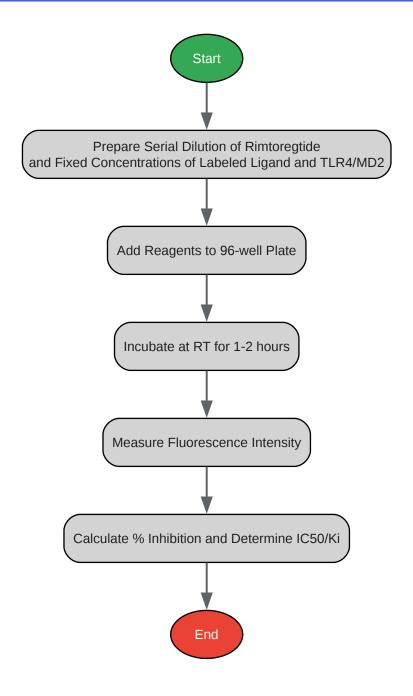
Rimtoregtide's antagonism of TLR4 disrupts this pathway, leading to a reduction in inflammation.











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References



- 1. Protective effects of HTD4010, a Reg3α/PAP-derived peptide, in mouse model of acute pancreatitis via toll-like receptor 4 pathway PubMed [pubmed.ncbi.nlm.nih.gov]
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